

Preparing R 56865 Stock Solution with DMSO: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of the anti-ischemic and cytoprotective agent **R 56865** using dimethyl sulfoxide (DMSO) as a solvent. The information is intended to ensure accurate and reproducible experimental results in research and drug development settings.

Compound Information

R 56865 is a benzothiazolamine derivative with the chemical name N-[1-[4-(4-fluorophenoxy)butyl]-4-piperidinyl]-N-methyl-2-benzothiazolamine[1]. It has demonstrated cytoprotective and antiarrhythmic properties, partly through its action as a weak calcium entry blocker and its interaction with sodium and calcium ion exchange channels[1][2].

Property	Value	Reference
CAS Number	104606-13-5	[1]
Molecular Formula	C23H28FN3OS	[1]
Molecular Weight	413.55 g/mol	[1]
Appearance	Solid powder	[1]

Preparing R 56865 Stock Solution



This protocol outlines the steps for preparing a high-concentration stock solution of **R 56865** in DMSO.

Materials:

- R 56865 powder
- Anhydrous, sterile DMSO (≥99.9% purity)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

Protocol:

- Determine the Desired Stock Concentration and Volume: Based on your experimental needs, calculate the required mass of R 56865. For example, to prepare 1 mL of a 10 mM stock solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 413.55 g/mol x 1000 mg/g
 - Mass (mg) = 4.1355 mg
- Weighing R 56865:
 - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of R 56865 powder directly into the tube.
- Dissolving in DMSO:
 - Add the desired volume of anhydrous, sterile DMSO to the tube containing the R 56865 powder.



- Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle
 warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid
 excessive heat.
- Sterilization (Optional):

Quantitative Data Summary:

Desired Stock Concentration	R 56865 Mass per 1 mL DMSO
1 mM	0.414 mg
5 mM	2.068 mg
10 mM	4.136 mg
20 mM	8.271 mg
50 mM	20.678 mg

Storage and Stability

Proper storage is crucial to maintain the integrity of the **R 56865** stock solution.

Storage Condition	Duration	Recommendations
Short-term	Days to Weeks	0 - 4°C, protected from light[1].
Long-term	Months to Years	-20°C, protected from light[1].

Best Practices for Storage:

 Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes.



- Light Protection: Store aliquots in amber vials or tubes to protect the compound from light degradation.
- Moisture Control: Use anhydrous DMSO and ensure storage containers are tightly sealed to
 prevent moisture absorption, which can affect compound stability. While many benzothiazole
 derivatives are stable, moisture can be a factor in degradation over time.

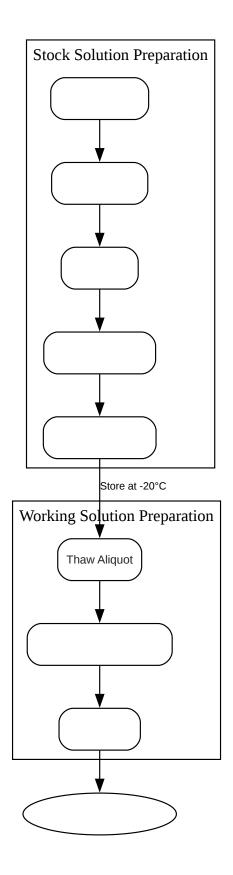
Experimental Protocols Dilution of Stock Solution for Cell Culture

Protocol:

- Thaw a single-use aliquot of the **R 56865** DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration.
- Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.
- Include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the experimental wells.

Workflow for Preparing Working Solutions





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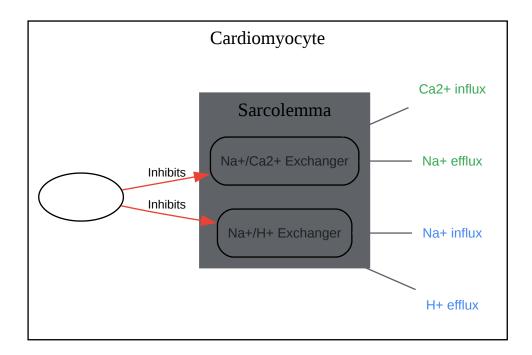
Workflow for **R 56865** solution preparation.



Mechanism of Action and Signaling Pathways

R 56865 is known to inhibit Na+/H+ and Na+/Ca2+ exchange[1]. It also acts as a weak inhibitor of K+-induced Ca2+ influx and interacts with alpha 1-adrenoceptor-mediated contractions[3].

Inhibition of Ion Exchange



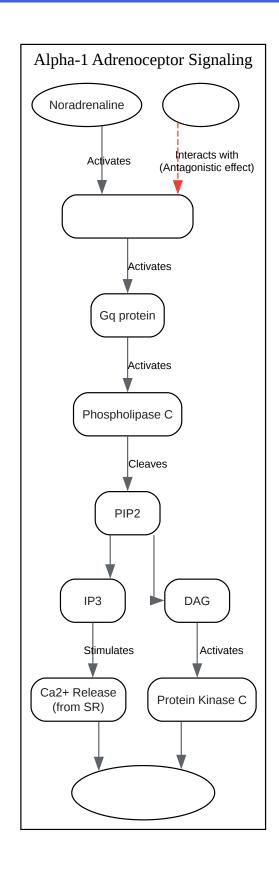
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R 56865 inhibition of ion exchangers.

Interaction with Alpha-1 Adrenoceptor Signaling

R 56865 has been shown to cause a dose-dependent rightward shift and a depression of the maximum of the concentration-response curve for noradrenaline-induced contractions, suggesting an interaction with the alpha 1-adrenoceptor signaling pathway[3].





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R 56865 interaction with Alpha-1 signaling.



Safety Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling R 56865 and DMSO.
- Handling DMSO: DMSO can facilitate the absorption of chemicals through the skin. Avoid direct contact.
- Disposal: Dispose of all waste materials in accordance with institutional and local regulations.

Disclaimer: This information is intended for research use only. It is the responsibility of the user to ensure that all procedures are performed safely and in accordance with all applicable regulations.

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